

# An In-depth Technical Guide to the Synthesis and Chemical Properties of Chinomethionate

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For Researchers, Scientists, and Drug Development Professionals

**Chinomethionate**, also known as oxythioquinox, is a dithiocarbonate fungicide and acaricide. This document provides a comprehensive overview of its synthesis, chemical properties, and analytical methodologies, tailored for a technical audience.

# **Chemical Identity and Properties**

**Chinomethionate** is chemically known as 6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one. Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of Chinomethionate



Property	Value
CAS Number	2439-01-2
Molecular Formula	C10H6N2OS2
Molecular Weight	234.3 g/mol
Melting Point	169-170 °C
Vapor Pressure	2.6 x 10 <sup>-7</sup> mm Hg at 25 °C
Solubility in Water	0.1 mg/L at 20 °C
Appearance	Yellow, crystalline powder

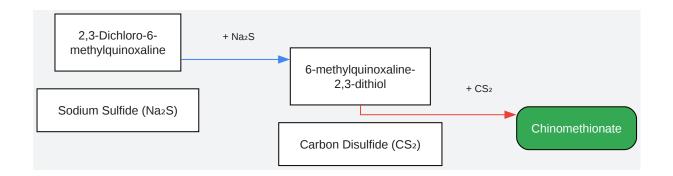
Table 2: Solubility of **Chinomethionate** in Organic Solvents (at 25 °C)

Solvent	Solubility ( g/100 mL)
Toluene	2.5
Dichloromethane	>10
n-Hexane	0.4
Isopropanol	0.1

# **Synthesis of Chinomethionate**

The primary synthesis route for **Chinomethionate** involves a two-step process starting from 2,3-dichloro-6-methylquinoxaline and phosgene, followed by a reaction with a sulfur source. A more common and safer laboratory and industrial synthesis avoids phosgene and instead utilizes a reaction with carbon disulfide in the presence of a base.





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Caption: Synthesis pathway of **Chinomethionate** from 2,3-dichloro-6-methylquinoxaline.

# Experimental Protocol: Synthesis from 2,3-Dichloro-6-methylquinoxaline

This protocol describes a common laboratory-scale synthesis of **Chinomethionate**.

## Materials:

- 2,3-dichloro-6-methylquinoxaline
- Sodium sulfide nonahydrate (Na<sub>2</sub>S·9H<sub>2</sub>O)
- Carbon disulfide (CS<sub>2</sub>)
- Ethanol
- Water
- Hydrochloric acid (HCl)

## Procedure:

• Preparation of the dithiol intermediate:



- Dissolve 2,3-dichloro-6-methylquinoxaline in ethanol in a round-bottom flask equipped with a reflux condenser.
- In a separate beaker, dissolve sodium sulfide nonahydrate in water.
- Slowly add the sodium sulfide solution to the ethanolic solution of the quinoxaline derivative.
- Heat the mixture to reflux for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Acidify the mixture with dilute hydrochloric acid to precipitate the 6-methylquinoxaline-2,3dithiol intermediate.
- Filter the precipitate, wash with water, and dry under vacuum.

### Formation of Chinomethionate:

- Suspend the dried dithiol intermediate in a suitable solvent such as pyridine or dimethylformamide (DMF).
- Add carbon disulfide to the suspension.
- Stir the reaction mixture at room temperature for 4-6 hours.
- The product, **Chinomethionate**, will precipitate out of the solution.
- Filter the yellow crystalline product, wash with a small amount of cold ethanol, and dry.

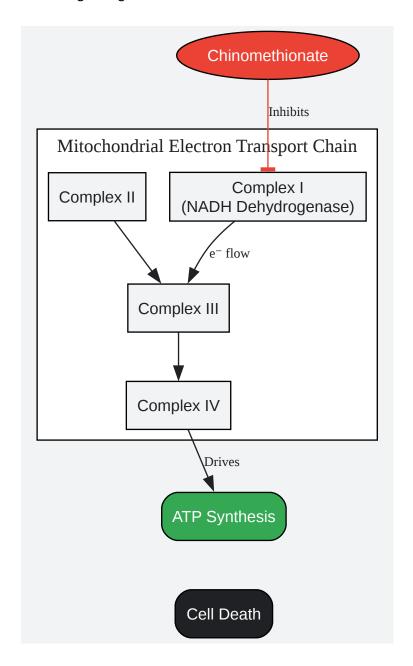
## Purification:

 Recrystallization from a suitable solvent system, such as a mixture of DMF and water or toluene, can be performed to obtain high-purity Chinomethionate.

## **Mode of Action**



**Chinomethionate**'s primary mode of action is the inhibition of mitochondrial respiration. It is believed to target Complex I (NADH:ubiquinone oxidoreductase) of the electron transport chain. This inhibition disrupts the production of ATP, leading to cellular energy depletion and ultimately cell death in the target organism.



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Caption: Inhibition of Complex I in the electron transport chain by **Chinomethionate**.

## **Analytical Methods**



Accurate quantification and identification of **Chinomethionate** are crucial for research and quality control. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the most common analytical techniques employed.

## **Experimental Protocol: Analysis by HPLC**

### Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size)

## Mobile Phase:

 Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v). The exact ratio may need optimization based on the specific column and system.

#### Procedure:

- Standard Preparation: Prepare a stock solution of Chinomethionate in acetonitrile (e.g., 100 μg/mL). From this, prepare a series of calibration standards by serial dilution.
- Sample Preparation: Dissolve the sample containing **Chinomethionate** in the mobile phase and filter through a 0.45 µm syringe filter.
- Chromatographic Conditions:

Flow Rate: 1.0 mL/min

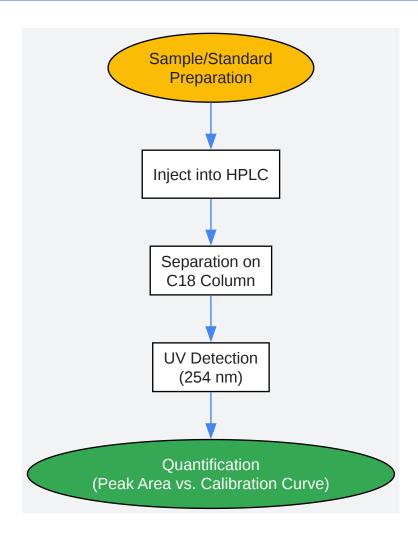
Injection Volume: 20 μL

Column Temperature: 30 °C

UV Detection Wavelength: 254 nm

 Analysis: Inject the standards and the sample. The concentration of Chinomethionate in the sample is determined by comparing its peak area to the calibration curve generated from the standards.





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Caption: General workflow for the quantitative analysis of **Chinomethionate** by HPLC.

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